

2-bromoacetamide melting point 87-90°C

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Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

Cat. No.: S662042

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Basic Identifiers and Properties

Property	Details
CAS Registry Number	683-57-8 [1] [2] [3]
Molecular Formula	C ₂ H ₄ BrNO [1] [2] [3]
Molecular Weight	137.96-137.97 g/mol [1] [4] [3]
Melting Point	87-91 °C (lit.) [4] [3]
Density (Predicted)	2.287 Mg m ⁻³ [5]
SMILES	C(C(=O)N)Br [1] [3]
InChI Key	JUIKUQOUMZUFQT-UHFFFAOYSA-N [1] [2] [3]

Safety and Handling Information

2-Bromoacetamide is classified as toxic and corrosive. Always consult the Safety Data Sheet (SDS) before use.

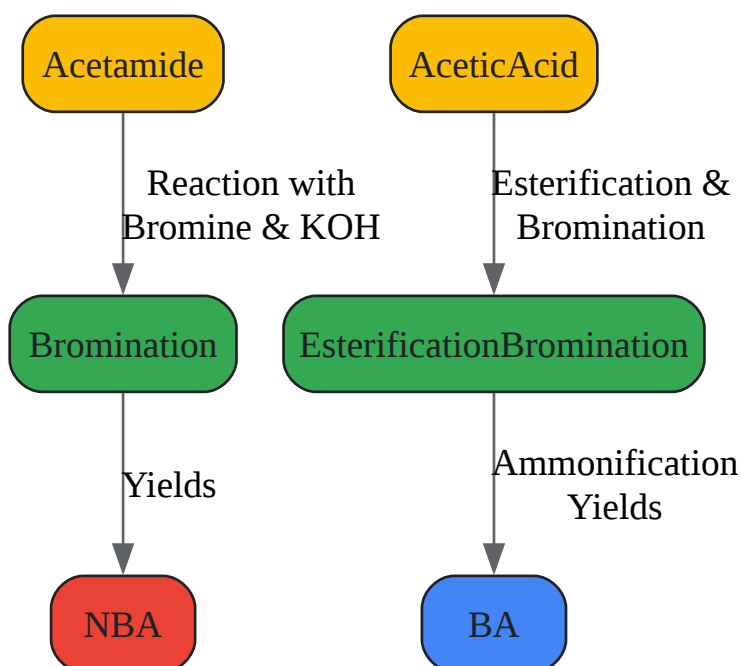
- **Hazard Codes:** T (Toxic), C (Corrosive) [4]
- **Risk Statements (R):** Toxic if swallowed (R25), Causes severe skin burns and eye damage (R34) [1] [4]
- **Safety Statements (S):** Wear suitable protective equipment (S26-S27-S36/37/39) [4]
- **Personal Protective Equipment (PPE):** Eyeshields, faceshields, gloves, and type P3 respirator cartridges are recommended [3].

Applications and Synthesis

- **Applications:** **2-Bromoacetamide** is used in organic synthesis as a precursor for dehydropeptidase I inactivators [4] [3]. Its reaction kinetics with DNA have also been studied [4] [3].
- **Synthesis:** A patent (CN101550090B) describes an industrial synthesis method starting from acetic acid, involving steps of esterification, bromination, and ammonification [6].

Comparison with N-Bromoacetamide

It is crucial to distinguish **2-Bromoacetamide** from **N-Bromoacetamide**. These are different compounds with distinct properties and synthesis methods [7].

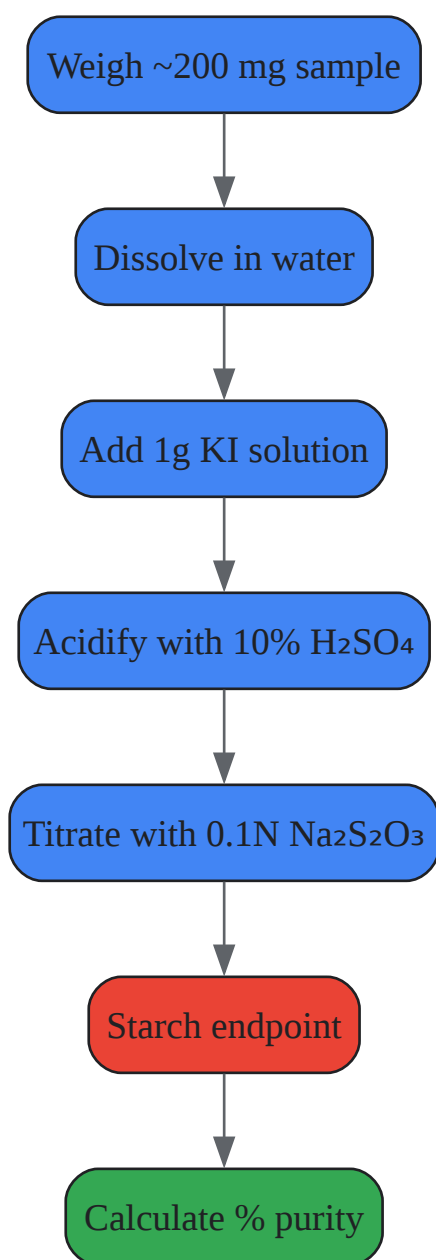


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Synthesis pathways for *N*-Bromoacetamide (NBA) and **2-Bromoacetamide** (BA) [7] [6]

Purity Analysis Protocol

Organic Syntheses provides a titration method to determine the purity of bromoacetamide compounds [7], which can be adapted for quality control of **2-bromoacetamide**.



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Workflow for purity determination by thiosulfate titration, adapted from [7]

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References

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